

# An In-depth Technical Guide to 4-Acetamido-3-bromobenzotrifluoride

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## Compound of Interest

|                |                                     |
|----------------|-------------------------------------|
| Compound Name: | 4-Acetamido-3-bromobenzotrifluoride |
| Cat. No.:      | B064549                             |

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-Acetamido-3-bromobenzotrifluoride**, a halogenated and trifluoromethylated aromatic compound of interest in chemical and pharmaceutical research. This document details its chemical and physical properties, provides a detailed experimental protocol for its synthesis, and explores its potential biological significance, including a hypothesized signaling pathway based on the activities of structurally related molecules.

## Core Chemical Information

**4-Acetamido-3-bromobenzotrifluoride**, also known by its IUPAC name N-[2-bromo-4-(trifluoromethyl)phenyl]acetamide, is a derivative of acetanilide. The presence of a bromine atom and a trifluoromethyl group on the phenyl ring significantly influences its chemical reactivity and potential biological activity.

## Supplier Information

A number of chemical suppliers offer **4-Acetamido-3-bromobenzotrifluoride**. The following table summarizes key information from various suppliers.

| Supplier                  | CAS Number  | Molecular Formula                                 | Molecular Weight ( g/mol ) | Purity |
|---------------------------|-------------|---|----------------------------|--------|
| Echemi                    | 175135-49-6 | C <sub>9</sub> H <sub>7</sub> BrF <sub>3</sub> NO | 282.06                     | -      |
| Sigma-Aldrich<br>(Ambeed) | 3823-19-6   | C <sub>9</sub> H <sub>7</sub> BrF <sub>3</sub> NO | 282.06                     | 95%    |
| Oakwood<br>Chemical       | 3823-19-6   | C <sub>9</sub> H <sub>7</sub> BrF <sub>3</sub> NO | 282.06                     | -      |

Note: There appears to be a discrepancy in the CAS number cited by different suppliers. Researchers should verify the correct CAS number for their specific needs.

## Physicochemical Properties

The physicochemical properties of **4-Acetamido-3-bromobenzotrifluoride** are crucial for its handling, storage, and application in experimental settings.

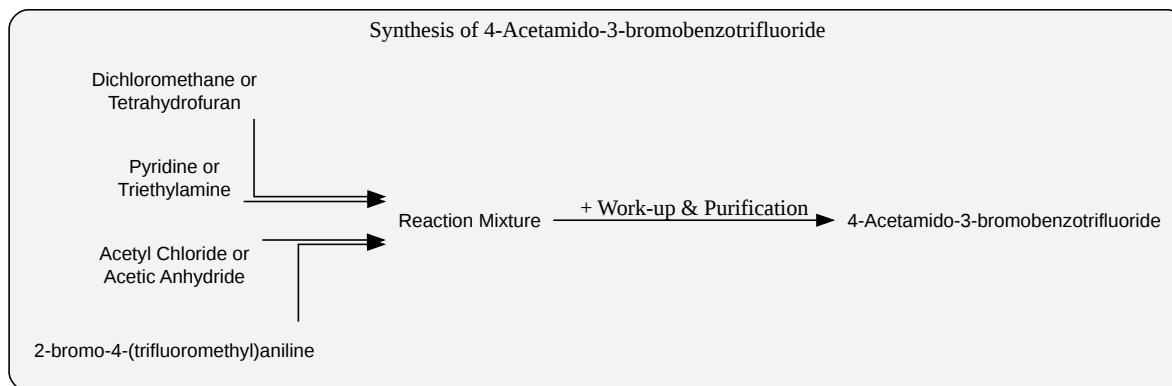
| Property            | Value                   | Reference           |
|---------------------|-------------------------|---------------------|
| Melting Point       | 146 °C                  | <a href="#">[1]</a> |
| Boiling Point       | 324.2 °C at 760 mmHg    | <a href="#">[1]</a> |
| Density             | 1.637 g/cm <sup>3</sup> | <a href="#">[1]</a> |
| Flash Point         | 149.9 °C                | <a href="#">[1]</a> |
| Refractive Index    | 1.529                   | <a href="#">[1]</a> |
| Physical Form       | Solid                   |                     |
| Storage Temperature | Inert atmosphere, 2-8°C |                     |

## Experimental Protocols

### Synthesis of 4-Acetamido-3-bromobenzotrifluoride

A plausible and common method for the synthesis of N-aryl acetamides is the acylation of the corresponding aniline. In this case, **4-Acetamido-3-bromobenzotrifluoride** can be synthesized from 2-bromo-4-(trifluoromethyl)aniline.

Reaction Scheme:



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A general workflow for the synthesis of **4-Acetamido-3-bromobenzotrifluoride**.

Detailed Methodology:

- Reaction Setup: In a round-bottom flask equipped with a magnetic stirrer and under an inert atmosphere (e.g., nitrogen or argon), dissolve 2-bromo-4-(trifluoromethyl)aniline (1.0 equivalent) in a suitable anhydrous solvent such as dichloromethane or tetrahydrofuran.
- Addition of Base: Add a non-nucleophilic base, such as pyridine or triethylamine (1.1 equivalents), to the solution to act as an acid scavenger.
- Cooling: Cool the reaction mixture to 0°C in an ice bath.

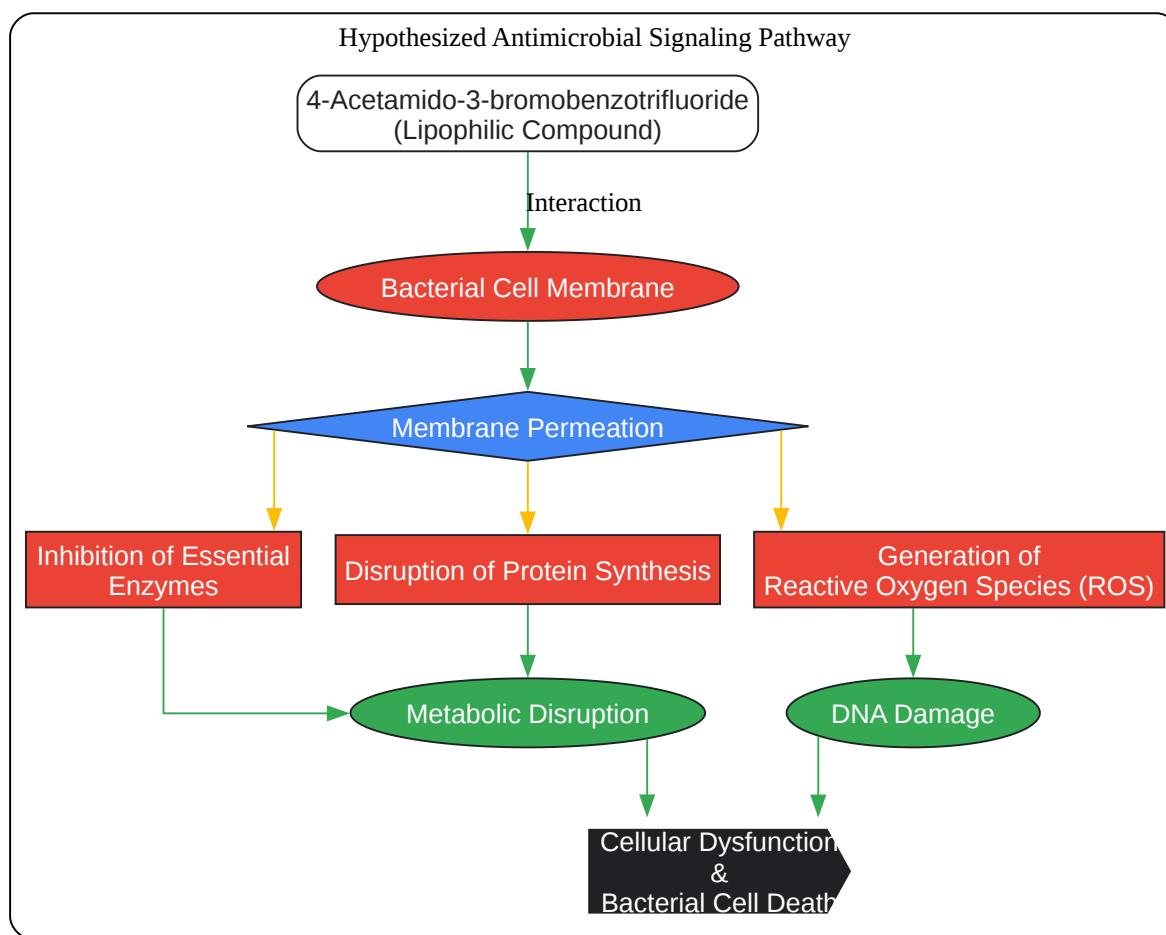
- **Addition of Acetylating Agent:** Slowly add an acetylating agent, such as acetyl chloride or acetic anhydride (1.1 equivalents), dropwise to the stirred solution. Maintain the temperature at 0°C during the addition.
- **Reaction:** After the addition is complete, allow the reaction mixture to warm to room temperature and stir for 2-4 hours. Monitor the progress of the reaction by thin-layer chromatography (TLC).
- **Work-up:** Upon completion, quench the reaction by the addition of water. Separate the organic layer and wash it sequentially with a dilute acid solution (e.g., 1M HCl), a saturated aqueous solution of sodium bicarbonate, and brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous sodium sulfate or magnesium sulfate, filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- **Purification:** Purify the crude product by recrystallization from a suitable solvent system (e.g., ethanol/water or hexanes/ethyl acetate) to yield pure **4-Acetamido-3-bromobenzotrifluoride**.
- **Characterization:** Confirm the identity and purity of the final product using analytical techniques such as  $^1\text{H}$  NMR,  $^{13}\text{C}$  NMR, and mass spectrometry, and by determining its melting point.

## Potential Biological Significance and Signaling Pathways

While there is no direct research available on the specific biological activity or signaling pathway of **4-Acetamido-3-bromobenzotrifluoride**, the structural motifs present in the molecule suggest potential areas for investigation. The trifluoromethyl group is known to enhance metabolic stability and cell permeability of drug candidates, and N-phenylacetamide derivatives have been explored for various pharmacological activities, including antimicrobial and anticancer effects.

## Hypothesized Antimicrobial Mechanism of Action

Based on the known activities of similar halogenated and trifluoromethylated aromatic compounds, a plausible, yet hypothetical, mechanism of action could involve the disruption of essential cellular processes in microbial pathogens.



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## References

- 1. echemi.com [echemi.com]
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